

# Cox-2-IN-28 molecular docking validation studies

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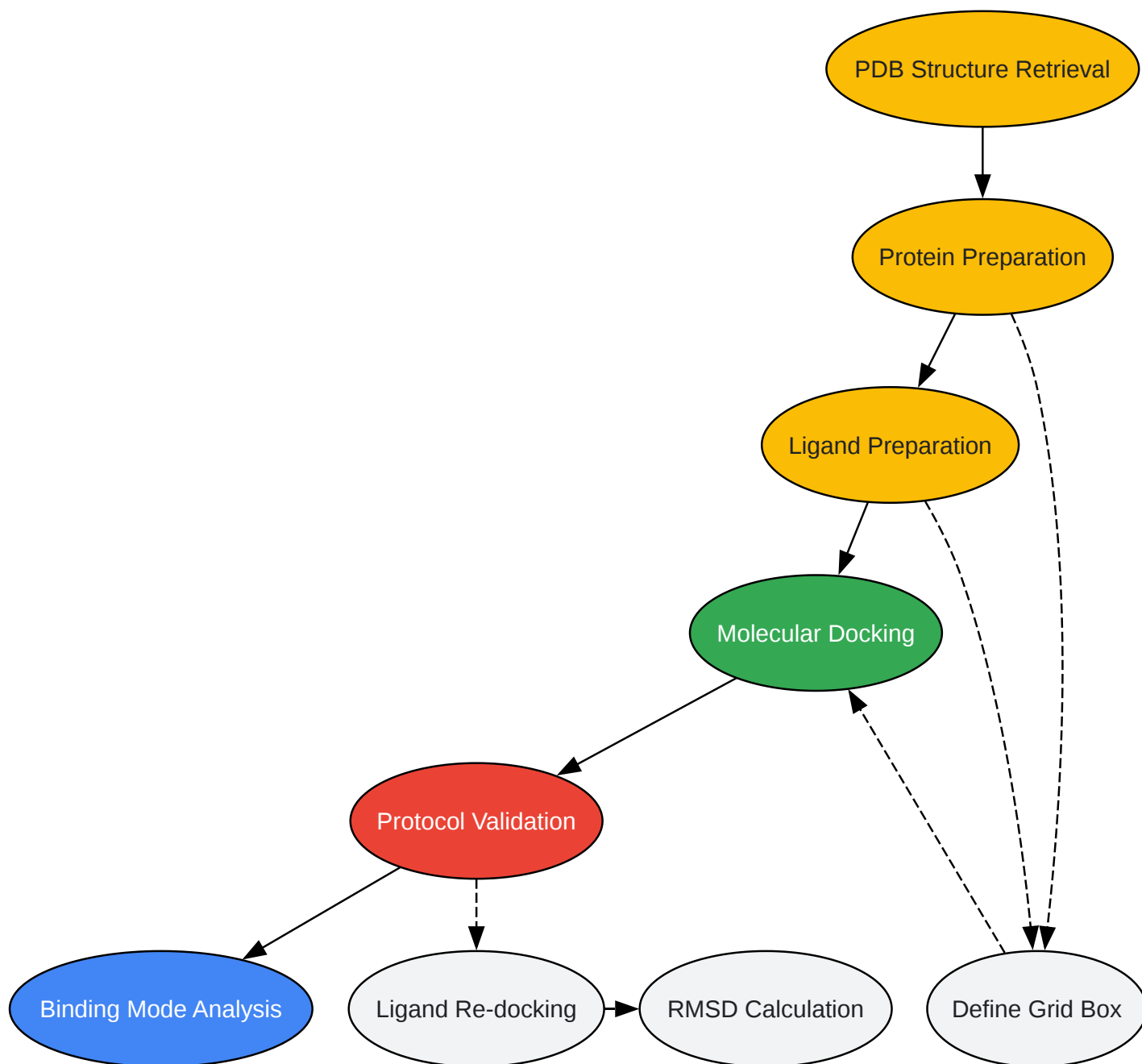
**Compound Focus:** Cox-2-IN-28

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## Molecular Docking Validation Workflow

For your comparison guide, you can describe the standard validation workflow used in COX-2 inhibitor studies. The diagram below outlines the key steps researchers follow.



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The table below outlines the key parameters and methods used in docking validation studies for COX-2 inhibitors, based on established research protocols [1] [2] [3].

Validation Component	Typical Methodology & Parameters
Protocol Validation	Re-docking of native crystal ligand; calculation of Root-Mean-Square Deviation (RMSD) to assess pose reproduction accuracy [1] [3].
Performance Metrics	An RMSD value of $\leq 2.0$ Å is generally considered successful, indicating the computational method can reproduce experimental results [1].
Key Software/Tools	AutoDock Vina, Glide (Schrödinger), GOLD [1] [3]. Common protein structures include PDB IDs: <b>3LN1</b> , <b>5KIR</b> , and <b>1CX2</b> [4] [5] [3].

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**Address:** Ontario, CA 91761, United States

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